

An In-depth Technical Guide to 2',4'-Dihydroxyacetophenone (Resacetophenone)

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Compound of Interest

Compound Name: 2',4'-Dihydroxyacetophenone

CAS No.: 5706-85-4

Cat. No.: B1213075

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2',4'-Dihydroxyacetophenone, widely known as Resacetophenone, is an aromatic ketone with a chemical structure featuring a dihydroxylated phenyl group. This compound serves as a versatile building block in organic synthesis and has garnered significant interest in the pharmaceutical and cosmetic industries due to its diverse biological activities.^{[1][2]} It is recognized for its antioxidant, anti-inflammatory, and antimicrobial properties, making it a subject of ongoing research for therapeutic applications.^{[2][3][4]} This technical guide provides a comprehensive overview of **2',4'-Dihydroxyacetophenone**, including its known synonyms, chemical and physical properties, detailed experimental protocols for its synthesis, and an exploration of its biological activities and associated signaling pathways.

Chemical Identity and Synonyms

2',4'-Dihydroxyacetophenone is identified by numerous synonyms and registry numbers across various chemical databases. A comprehensive list is provided in Table 1 for easy reference.

Table 1: Synonyms and Identifiers for **2',4'-Dihydroxyacetophenone**

Identifier Type	Identifier	Source
Common Name	Resacetophenone	
Resoacetophenone		
IUPAC Name	1-(2,4-dihydroxyphenyl)ethanone	
CAS Number	89-84-9	
Molecular Formula	C ₈ H ₈ O ₃	
Molecular Weight	152.15 g/mol	
Other Names	4-Acetylresorcinol	
1-Acetyl-2,4-dihydroxybenzene		
Ethanone, 1-(2,4-dihydroxyphenyl)-		
β-Resacetophenone		
4-Acetyl-1,3-benzenediol		
EC Number	201-945-3	
PubChem CID	6990	
ChEBI ID	CHEBI:18414	
MDL Number	MFCD00002279	

Physicochemical Properties

The physical and chemical characteristics of **2',4'-Dihydroxyacetophenone** are summarized in Table 2, providing essential data for handling, storage, and experimental design.

Table 2: Physicochemical Data of **2',4'-Dihydroxyacetophenone**

Property	Value	Source
Appearance	White to yellow or tan-colored crystalline powder	
Melting Point	142-147 °C	
Boiling Point	319.3 °C at 760 mmHg	
Solubility	Soluble in hot alcohol, pyridine, and glacial acetic acid. Slightly soluble in water. Almost insoluble in ether, benzene, and chloroform.	
pKa	7.9	
LogP	1.21	

Spectral Data

The structural characterization of **2',4'-Dihydroxyacetophenone** is supported by various spectroscopic techniques. A summary of key spectral data is presented in Table 3.

Table 3: Spectral Data for **2',4'-Dihydroxyacetophenone**

Spectroscopy	Key Peaks/Signals	Source
^1H NMR	Signals corresponding to aromatic protons, hydroxyl groups, and the acetyl methyl group. A representative spectrum is available.	
IR (KBr disc)	Characteristic absorption bands for O-H (hydroxyl), C=O (carbonyl), and aromatic C-H and C=C stretching.	
Mass Spectrometry (EI)	Molecular ion peak and characteristic fragmentation pattern.	

Experimental Protocols

Synthesis of 2',4'-Dihydroxyacetophenone (Resacetophenone)

A common and effective method for the synthesis of **2',4'-Dihydroxyacetophenone** is the Nencki reaction, which involves the acylation of resorcinol.

Protocol:

- **Reaction Setup:** In a 1-liter beaker, dissolve 165 g (1.2 moles) of anhydrous zinc chloride in 165 g (158 ml, 2.7 moles) of glacial acetic acid with heating.
- **Addition of Resorcinol:** To this hot mixture (approximately 140°C), add 110 g (1 mole) of resorcinol with constant stirring.
- **Reaction:** Heat the solution on a sand bath until it just begins to boil (around 152°C). Immediately remove the heat source and allow the reaction to proceed on the hot sand bath for 20 minutes, ensuring the temperature does not exceed 159°C.

- **Quenching and Precipitation:** Cool the reaction mixture and then dilute it with a solution of 250 ml of concentrated hydrochloric acid and 250 ml of water. Place the mixture in an ice bath to cool to 5°C, which will cause the product to precipitate.
- **Filtration and Washing:** Collect the precipitate by filtration and wash it with 1 liter of dilute (1:3) hydrochloric acid in several portions to remove zinc salts.
- **Drying:** Dry the resulting orange-red product. The expected yield is 104–110 g, with a melting point of 141–143°C.

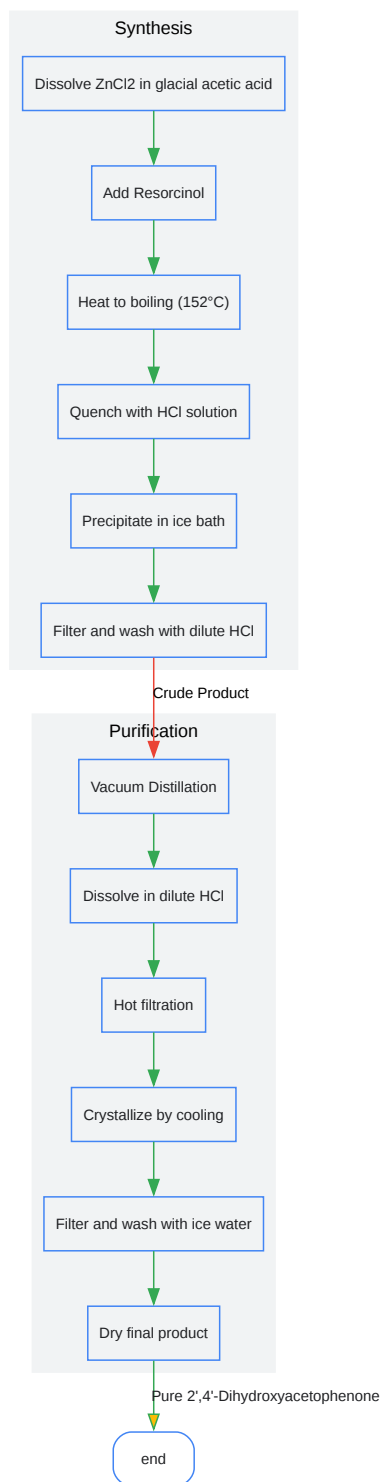
Purification of 2',4'-Dihydroxyacetophenone

The crude product from the synthesis can be further purified by distillation and recrystallization.

Protocol:

- **Distillation:** Distill the crude product under reduced pressure (boiling point: 180–181°C at 10 mm Hg).
- **Recrystallization:** Dissolve the distilled product in 1.8 liters of hot dilute (1:11) hydrochloric acid.
- **Cooling and Crystallization:** Filter the hot solution and then cool it to 5°C to allow the purified product to crystallize.
- **Final Washing and Drying:** Collect the crystals by filtration, wash them with two 200-ml portions of ice water, and then dry them. The final product should be tan-colored crystals with a melting point of 142–144°C. The overall yield is typically between 61-65%.

Synthesis and Purification Workflow of 2',4'-Dihydroxyacetophenone

[Click to download full resolution via product page](#)Caption: Synthesis and purification workflow for **2',4'-Dihydroxyacetophenone**.

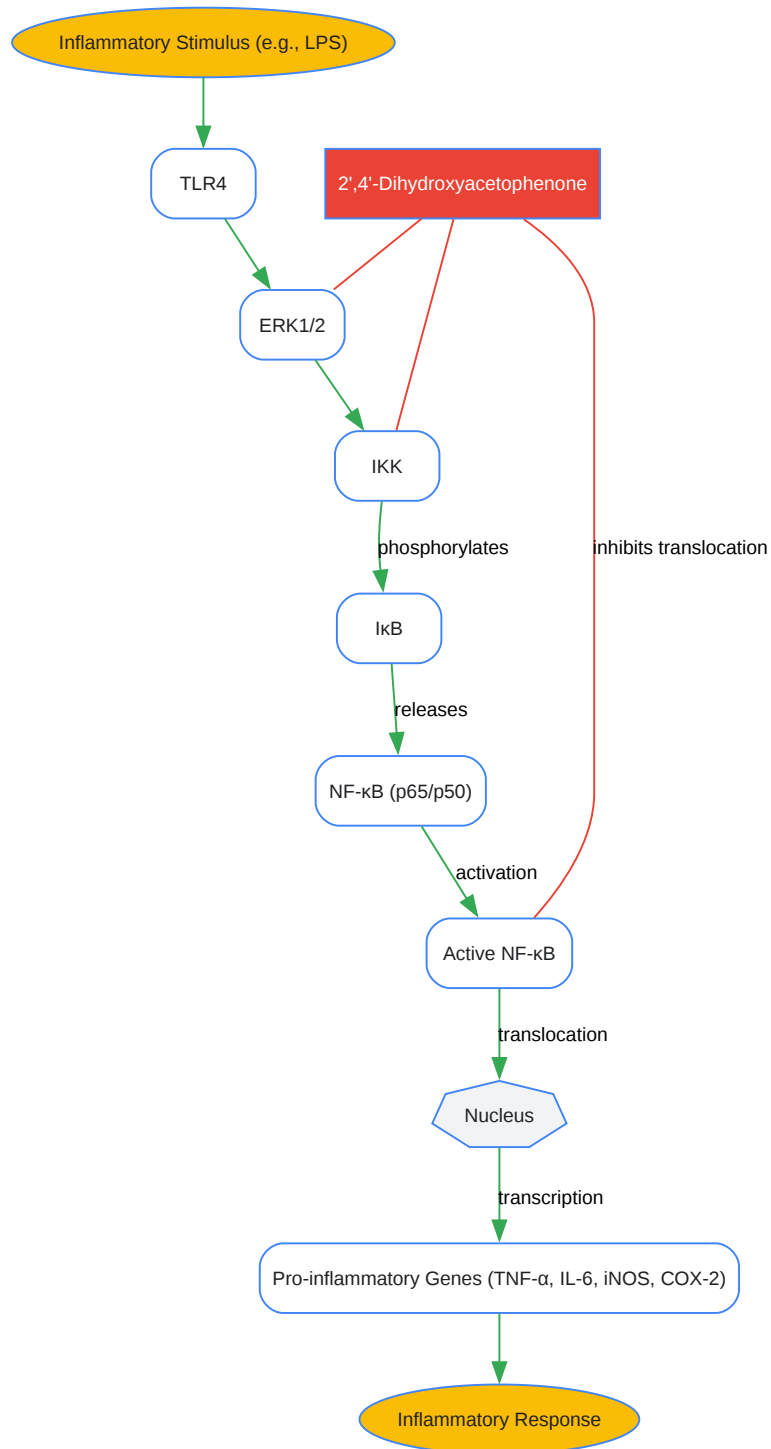
Biological Activities and Signaling Pathways

2',4'-Dihydroxyacetophenone exhibits a range of biological activities, with its anti-inflammatory and antioxidant properties being the most prominent.

Anti-inflammatory Activity

Research has shown that **2',4'-Dihydroxyacetophenone** can inhibit the transcription of cyclooxygenase-2 (COX-2), a key enzyme in the inflammatory pathway, in cancer cells with an IC_{50} of 500 μ M. While the exact signaling cascade for the 2',4'-isomer is still under full investigation, studies on the related isomer, 2',5'-Dihydroxyacetophenone, provide valuable insights. This isomer has been shown to significantly inhibit the production of nitric oxide (NO) by suppressing inducible nitric oxide synthase (iNOS) expression. Furthermore, it decreases the levels of pro-inflammatory cytokines such as TNF- α and IL-6 by inhibiting the ERK1/2 and NF- κ B signaling pathways. Given the structural similarity, it is plausible that **2',4'-Dihydroxyacetophenone** may exert its anti-inflammatory effects through a similar mechanism involving the NF- κ B pathway.

Proposed Anti-inflammatory Signaling Pathway of Dihydroxyacetophenones

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Caption: Proposed anti-inflammatory mechanism of dihydroxyacetophenones.

Antioxidant Activity

The dihydroxy substitution on the phenyl ring of **2',4'-Dihydroxyacetophenone** imparts significant antioxidant properties. It can act as a free radical scavenger, thereby protecting cells from oxidative damage. The antioxidant capacity of its derivatives has been evaluated using various assays, including the Ferric Reducing Antioxidant Power (FRAP) and 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical scavenging assays.

Antioxidant Activity Assay Protocol (DPPH Method - General Outline):

- **Preparation of Reagents:** Prepare a stock solution of DPPH in methanol and various concentrations of **2',4'-Dihydroxyacetophenone**.
- **Reaction Mixture:** In a suitable container (e.g., a cuvette or microplate well), mix a defined volume of the DPPH solution with different concentrations of the test compound.
- **Incubation:** Incubate the mixture in the dark at room temperature for a specified period (e.g., 30 minutes).
- **Measurement:** Measure the absorbance of the solution at a specific wavelength (typically around 517 nm) using a spectrophotometer.
- **Calculation:** The percentage of radical scavenging activity is calculated by comparing the absorbance of the test samples with that of a control (DPPH solution without the test compound). The IC_{50} value, representing the concentration of the compound that scavenges 50% of the DPPH radicals, is then determined.



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Caption: Workflow for DPPH antioxidant activity assay.

Conclusion

2',4'-Dihydroxyacetophenone (Resacetophenone) is a valuable chemical entity with a well-established synthetic route and a growing body of evidence supporting its biological significance. Its antioxidant and anti-inflammatory properties, potentially mediated through the inhibition of key inflammatory pathways such as NF- κ B, make it a compelling candidate for further investigation in the development of novel therapeutics and cosmeceuticals. This guide provides a foundational resource for researchers and professionals engaged in the study and application of this versatile compound.

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